

Tridecan-7-amine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Tridecan-7-amine*

Cat. No.: *B1583016*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Tridecan-7-amine**. The information is intended to support researchers, scientists, and professionals in drug development in the safe use and management of this chemical compound. This document outlines the physical and chemical properties, potential hazards, handling and storage procedures, and emergency response protocols.

Chemical and Physical Properties

Tridecan-7-amine is a clear, colorless to almost colorless liquid. It is a primary amine with a long alkyl chain, which contributes to its chemical reactivity and physical properties. A summary of its key physical and chemical data is presented in Table 1.

Table 1: Physical and Chemical Properties of **Tridecan-7-amine**

| Property | Value | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C ₁₃ H ₂₉ N | [1] |
| Molecular Weight | 199.38 g/mol | [1] |
| CAS Number | 22513-16-2 | [2] |
| Appearance | Colorless to Almost colorless clear liquid | |
| Purity | >97.0% (GC) | |
| Boiling Point | 102 °C at 2 mmHg | |
| Flash Point | 113 °C | |
| Specific Gravity | 0.80 (20/20) | |
| Refractive Index | 1.44 | |

Hazard Identification and GHS Classification

Tridecan-7-amine is classified as a hazardous substance. The primary hazards associated with this chemical are severe skin corrosion and serious eye damage. It is also harmful if swallowed and is very toxic to aquatic life with long-lasting effects.

Table 2: GHS Hazard Classification for **Tridecan-7-amine**

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Skin Corrosion/Irritation | 1B | H314: Causes severe skin burns and eye damage |
| Serious Eye Damage/Eye Irritation | 1 | H318: Causes serious eye damage |
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed |
| Hazardous to the Aquatic Environment, Acute Hazard | 1 | H400: Very toxic to aquatic life |
| Hazardous to the Aquatic Environment, Chronic Hazard | 1 | H410: Very toxic to aquatic life with long lasting effects |

Toxicity Data

Quantitative toxicity data for **Tridecan-7-amine** is limited. However, an acute toxicity estimate for oral exposure is available. For context, toxicity data for a structurally related compound, Ditridecylamine, is also provided.

Table 3: Acute Toxicity Data

| Substance | Exposure Route | Species | Value |
|-----------------|----------------|---------|--------------------------------------|
| Tridecylamine | Oral | - | Acute Toxicity Estimate: 500.1 mg/kg |
| Ditridecylamine | Oral | Rat | LD50: 9.85 mL/kg[3] |
| Ditridecylamine | Dermal | Rabbit | LD50: 3.54 mL/kg[3] |

Experimental Protocol: Safe Handling in a Laboratory Setting

The following protocol outlines the necessary precautions and procedures for the safe handling of **Tridecan-7-amine** in a research environment.

4.1. Engineering Controls

- Work with **Tridecan-7-amine** should be conducted in a well-ventilated area.
- A chemical fume hood is required for all procedures that may generate vapors or aerosols.
- An eyewash station and a safety shower must be readily accessible in the immediate work area.

4.2. Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles and a face shield are mandatory.
- Skin Protection:
 - Wear a flame-retardant laboratory coat.
 - Chemically resistant gloves (e.g., nitrile rubber, neoprene) must be worn. Inspect gloves for integrity before each use.
 - Ensure complete skin coverage by wearing long pants and closed-toe shoes.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor cartridge is required.

4.3. Handling Procedures

- Avoid direct contact with the skin, eyes, and clothing.
- Do not inhale vapors or mists.
- Use only in a chemical fume hood.
- When transferring, use a funnel to prevent splashing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.

- Keep the container tightly closed when not in use.

4.4. Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.
- Keep containers tightly closed to prevent exposure to moisture and air, as the substance is noted to be air-sensitive and hygroscopic.
- Store under an inert atmosphere (e.g., nitrogen or argon) for long-term storage to maintain purity.

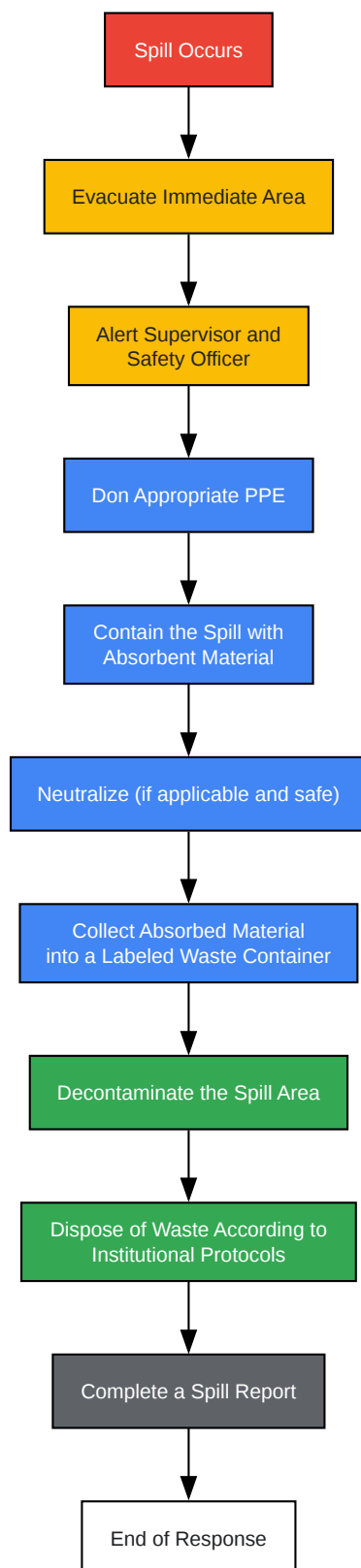
Emergency Procedures

5.1. First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- In case of skin contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

5.2. Spill Response

In the event of a spill, follow the workflow outlined in the diagram below.



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Caption: Workflow for a chemical spill response.

Disposal Considerations

All waste generated from the use of **Tridecan-7-amine**, including contaminated materials, must be disposed of as hazardous waste. Follow all federal, state, and local regulations for hazardous waste disposal. Do not dispose of this chemical down the drain or in the general trash.

This technical guide is intended to provide comprehensive safety and handling information for **Tridecan-7-amine**. It is imperative that all users of this chemical are thoroughly trained in its proper handling and are aware of the potential hazards. Always refer to the most current Safety Data Sheet (SDS) for this product before use.

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References

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